

# A Technical Guide to Lindbergite: The Natural Occurrence of Manganese(II) Oxalate

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## Compound of Interest

Compound Name: Manganese(II)oxalate

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For researchers, scientists, and professionals in drug development, understanding the natural sources and properties of metal complexes is crucial. Manganese(II) oxalate, a compound with applications ranging from precursor for battery materials to catalysts, exists in nature as the mineral lindbergite.[1][2] This guide provides an in-depth technical overview of lindbergite, focusing on its quantitative data, experimental protocols for its study, and the logical frameworks for its formation and identification.

## Introduction to Lindbergite

Lindbergite is the naturally occurring dihydrate form of manganese(II) oxalate ( $\text{MnC}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$ ). [1] It is a secondary mineral, typically found in granite pegmatites.[3] The type locality for lindbergite is the Boca Rica mine in Sapucaia do Norte, Galiléia, Minas Gerais, Brazil, where it is found in association with various phosphate minerals.[3][4] The mineral was named in honor of Marie Louise Lindberg-Smith, a mineralogist with the U.S. Geological Survey.[4] Lindbergite is the manganese analogue of humboldtine (iron oxalate) and glushinskite (magnesium oxalate).[5]

## Quantitative Data

A summary of the key quantitative data for lindbergite is presented in the tables below, compiled from various mineralogical databases and scientific publications.

### Table 1: Crystallographic Data of Lindbergite

Parameter	Value	Source(s)
Crystal System	Monoclinic	[4][5]
Space Group	C2/c	[3][5]
Unit Cell Parameters	a = 11.995(5) Å	[5]
b = 5.632(2) Å	[5]	
c = 9.967(7) Å	[5]	
$\beta$ = 128.34(4)°	[5]	
Volume	528.1(5) Å <sup>3</sup>	[5]
Z (formula units per unit cell)	4	[3][5]

**Table 2: Physical and Optical Properties of Lindbergite**

Property	Value	Source(s)
Color	White to grayish-white	[3][4]
Luster	Vitreous	[4]
Streak	White	[3]
Hardness (Mohs)	2.5	[3]
Density (measured)	2.10(3) g/cm <sup>3</sup>	[5]
Density (calculated)	2.251 g/cm <sup>3</sup>	[5]
Cleavage	Perfect on {010}	[3]
Fracture	Friable	[1]
Optical Class	Biaxial (-)	[3]
Refractive Indices	$n\alpha = 1.424(3)$	[5]
$n\beta = 1.550(3)$	[5]	
$n\gamma = 1.65(1)$	[5]	
2V (measured)	80(2)°	[3]
2V (calculated)	77°	[3]

**Table 3: Chemical Composition of Lindbergite (from Boca Rica mine)**

Constituent	Weight %	Source(s)
MnO	39.63	[3]
Al <sub>2</sub> O <sub>3</sub>	0.24	[3]
Na <sub>2</sub> O	0.21	[3]
C <sub>2</sub> O <sub>3</sub>	34.90	[3]
H <sub>2</sub> O	19.62	[3]
Total	94.96	[3]

## Experimental Protocols

This section details the methodologies for the synthesis of manganese(II) oxalate dihydrate and the characterization of lindbergite, based on established laboratory practices and analytical techniques.

### Synthesis of Manganese(II) Oxalate Dihydrate

Manganese(II) oxalate dihydrate can be synthesized in the laboratory via a precipitation reaction.<sup>[2][6]</sup>

Objective: To prepare a pure sample of manganese(II) oxalate dihydrate.

Materials:

- A soluble manganese(II) salt (e.g., manganese(II) chloride,  $\text{MnCl}_2$ )
- A soluble oxalate (e.g., sodium oxalate,  $\text{Na}_2\text{C}_2\text{O}_4$ ) or oxalic acid ( $\text{H}_2\text{C}_2\text{O}_4$ )
- Distilled water
- Beakers, graduated cylinders, and filtration apparatus

Procedure:

- Prepare an aqueous solution of the manganese(II) salt.
- Prepare a separate aqueous solution of the oxalate.
- Slowly add the oxalate solution to the manganese(II) salt solution while stirring continuously. A pale pink precipitate of manganese(II) oxalate dihydrate will form.<sup>[2][6]</sup>
- Continue stirring for a set period to ensure complete precipitation.
- Filter the precipitate using a suitable filtration method (e.g., vacuum filtration).
- Wash the precipitate with distilled water to remove any soluble impurities.

- Dry the precipitate at a low temperature (e.g., in a desiccator or a low-temperature oven) to obtain the final product.

A hydrothermal synthesis method can also be employed.[\[7\]](#)

## Characterization of Lindbergite

Several analytical techniques are employed to identify and characterize lindbergite.

**Objective:** To identify the crystalline phases present in a sample and to determine its unit cell parameters.

**Methodology:**

- A small, powdered sample of the mineral is prepared.
- The sample is mounted on a sample holder.
- The sample is irradiated with monochromatic X-rays in a powder diffractometer.
- The intensity of the diffracted X-rays is measured as a function of the diffraction angle ( $2\theta$ ).
- The resulting diffraction pattern is compared to standard diffraction patterns of known minerals (e.g., from the JCPDS-International Centre for Diffraction Data) to identify the phases present. The powder XRD pattern for lindbergite is practically identical to that of synthetic  $\text{Mn}(\text{C}_2\text{O}_4) \cdot 2\text{H}_2\text{O}$ .[\[8\]](#)

**Objective:** To observe the morphology of the mineral crystals and to determine their elemental composition.

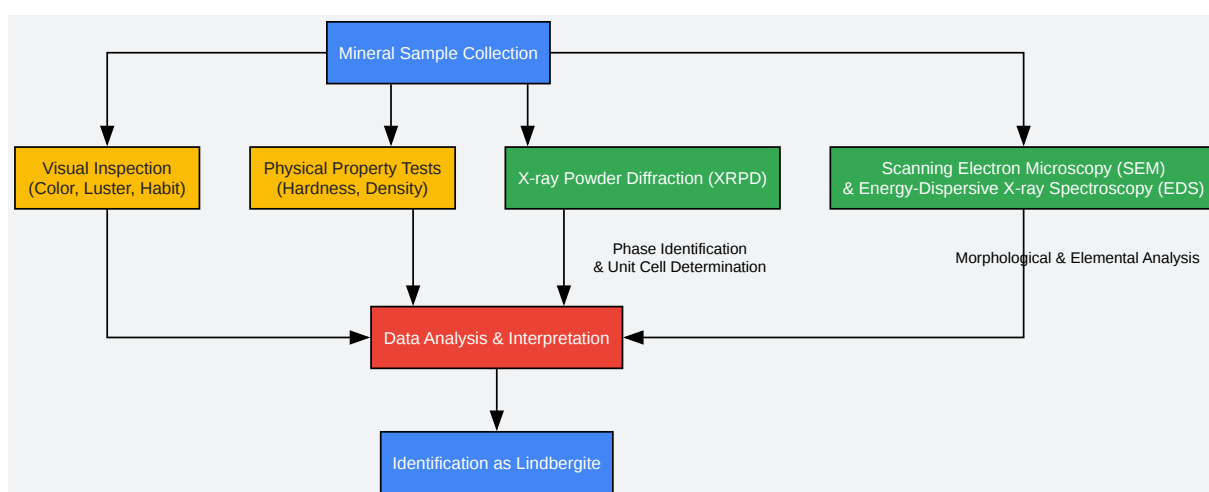
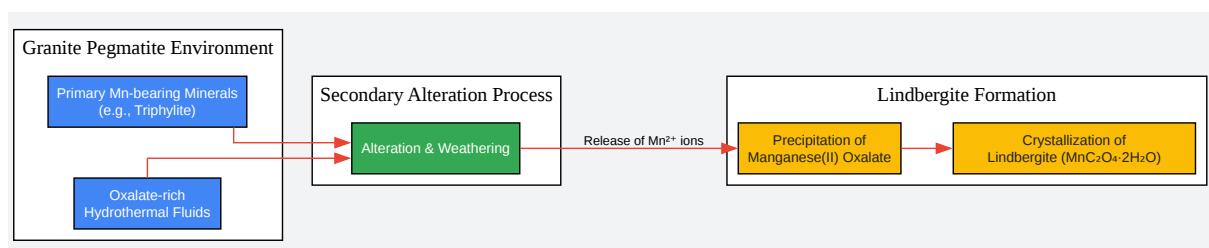
**Methodology:**

- A small sample of the mineral is mounted on an SEM stub using a conductive adhesive.
- The sample may be coated with a thin layer of a conductive material (e.g., carbon or gold) to prevent charging.

- The sample is placed in the SEM chamber, and a high-energy beam of electrons is focused on the sample.
- The interactions between the electron beam and the sample produce various signals, including secondary electrons (for imaging) and X-rays (for elemental analysis).
- Secondary electron images provide high-resolution information about the surface topography and morphology of the crystals.
- EDS analysis of the characteristic X-rays emitted from the sample allows for the qualitative and quantitative determination of its elemental composition.[3][9]

## Visualizations

The following diagrams illustrate the geological formation process of lindbergite and a typical workflow for its characterization.



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- To cite this document: BenchChem. [A Technical Guide to Lindbergite: The Natural Occurrence of Manganese(II) Oxalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2606361#natural-occurrence-of-manganese-ii-oxalate-as-lindbergite]

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